

Application Notes and Protocols for Pebulate in Selective Weed Control

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Compound of Interest

Compound Name: *Pebulate*

Cat. No.: *B075496*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **pebulate** as a selective pre-emergence herbicide. The information is intended to guide researchers and scientists in designing and conducting experiments related to weed control, crop safety, and understanding its mechanism of action.

Introduction

Pebulate is a thiocarbamate herbicide used for the selective control of a wide range of annual grasses and broadleaf weeds in various agricultural crops.^{[1][2]} It is primarily applied pre-emergence and requires soil incorporation to prevent volatilization and ensure efficacy.

Pebulate is absorbed by the roots of germinating weeds and inhibits their growth, leading to effective weed control before they can compete with the crop for resources.

Mechanism of Action: Inhibition of Very-Long-Chain Fatty Acid (VLCFA) Synthesis

Pebulate's primary mode of action is the inhibition of very-long-chain fatty acid (VLCFA) synthesis in susceptible plants. VLCFAs are essential components of plant cuticular waxes, suberin, and cellular membranes. By disrupting the production of these vital lipids, **pebulate** interferes with cell division and shoot development in emerging seedlings, ultimately leading to

their death. The active form of **pebulate**, **pebulate** sulfoxide, is thought to be responsible for this inhibitory action.

Signaling Pathway of VLCFA Synthesis and Inhibition by Pebulate

The following diagram illustrates the key steps in the VLCFA synthesis pathway in the endoplasmic reticulum and the point of inhibition by **Pebulate**.

Caption: VLCFA synthesis pathway and the inhibitory action of **Pebulate**.

Application and Efficacy Data

Pebulate has been registered for use in several crops, with application rates varying by crop, soil type, and target weed species.

Recommended Application Rates

The following table summarizes recommended application rates for **Pebulate** (6E formulation, containing 6 lbs of active ingredient per gallon) in key crops.

Crop	Application Rate (Product)	Application Rate (Active Ingredient)	Soil Type
Tobacco	2.67 qt/A	4.0 lb/A	Not specified
Tomatoes (Processing)	1.67 qt/A	2.5 lb/A	Not specified
Tomatoes (Fresh Market)	2.0 - 2.67 qt/A	3.0 - 4.0 lb/A	Not specified
Sugar Beets	2.0 - 2.67 qt/A	3.0 - 4.0 lb/A	Coarse to fine textured soils

Note: These are general recommendations. Users should always consult the product label for specific instructions and rates for their region and conditions.

Weed Control Efficacy

Pebulate provides control of a variety of annual grasses and broadleaf weeds. The following table provides an overview of its efficacy against common weed species.

Weed Species (Common Name)	Scientific Name	Efficacy Rating
Redroot Pigweed	Amaranthus retroflexus	Good to Excellent
Common Lambsquarters	Chenopodium album	Good
Black Nightshade	Solanum nigrum	Fair to Good
Barnyardgrass	Echinochloa crus-galli	Excellent
Crabgrass	Digitaria spp.	Excellent
Foxtail	Setaria spp.	Excellent

Efficacy ratings are based on available literature and may vary depending on application rate, soil type, environmental conditions, and weed pressure.

Impact on Crop Yield

Proper application of **Pebulate** for weed control generally leads to increased crop yields by reducing weed competition.

Crop	Impact on Yield
Tobacco	No reduction in yield or quality observed.
Tomatoes	A tank mix of diethatyl-ethyl + pebulate resulted in the highest yields in one study.
Sugar Beets	Effective weed control with pebulate is expected to prevent yield loss due to weed competition.

Experimental Protocols

The following protocols provide a framework for conducting field trials to evaluate the efficacy and crop safety of **pebulate**.

Field Trial Protocol for Efficacy and Crop Safety Assessment of **Pebulate**

Objective: To determine the efficacy of different rates of **pebulate** for the control of key weed species and to assess its safety on the target crop.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with 4-6 replications.
- Plot Size: Minimum of 10 ft x 25 ft to allow for representative weed populations and minimize edge effects.
- Treatments:
 - Untreated Control (weedy check)
 - Hand-weeded Control (weed-free check)
 - **Pebulate** at three different rates (e.g., low, medium, and high recommended rates).
 - Standard commercial herbicide for comparison.

Procedure:

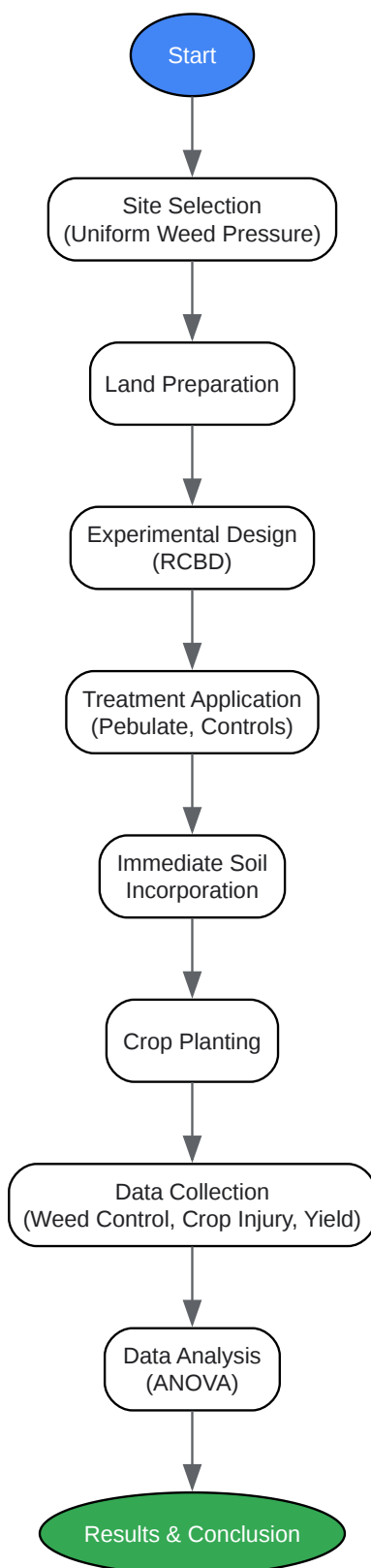
- Site Selection: Choose a field with a known history of uniform infestation of the target weed species.
- Land Preparation: Prepare the seedbed according to standard practices for the specific crop.
- Herbicide Application:
 - Calibrate the sprayer to deliver the desired volume of spray solution per unit area.
 - Apply **pebulate** treatments evenly to the soil surface before planting the crop.

- Incorporate the herbicide into the top 2-3 inches of soil immediately after application using a power-driven tiller or a tandem disc.
- Crop Planting: Plant the crop at the recommended seeding rate and depth.
- Data Collection:
 - Weed Control Ratings: Visually assess weed control at 14, 28, and 56 days after treatment (DAT) using a scale of 0% (no control) to 100% (complete control) for each target weed species.
 - Weed Density and Biomass: At 56 DAT, count the number of weeds per species in a designated quadrat (e.g., 1 m²) within each plot. Collect the above-ground biomass of these weeds, dry, and weigh.
 - Crop Injury Ratings: Visually assess crop injury (stunting, chlorosis, necrosis) at 7, 14, and 28 DAT on a scale of 0% (no injury) to 100% (crop death).
 - Crop Stand Counts: Count the number of crop plants in a designated length of row in each plot at 14 and 28 DAT.
 - Crop Yield: Harvest the crop from the center rows of each plot at maturity. Measure the total yield and, if applicable, grade for quality.

Data Analysis:

- Analyze the data using Analysis of Variance (ANOVA).
- Use a mean separation test (e.g., Tukey's HSD) to determine significant differences between treatment means.

Experimental Workflow



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Caption: Workflow for a field trial evaluating **Pebulate**.

Safety and Environmental Fate

Pebulate is moderately mobile in the soil. Its degradation in the environment is primarily through microbial activity. As with all pesticides, it is crucial to follow the safety precautions outlined on the product label to minimize exposure and environmental impact. This includes wearing appropriate personal protective equipment (PPE) during handling and application.

Disclaimer: This document is intended for informational purposes for a scientific audience and is not a substitute for the product label. Always read and follow the label directions for any pesticide product.

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References

- 1. Pebulate | C10H21NOS | CID 14215 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pebulate (Ref: R 2061) [sitem.herts.ac.uk]
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